

Dimethylbis[(1-oxoneodecyl)oxy]stannane molecular structure and weight

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Compound of Interest

Compound Name: Dimethylbis[(1-oxoneodecyl)oxy]stannane

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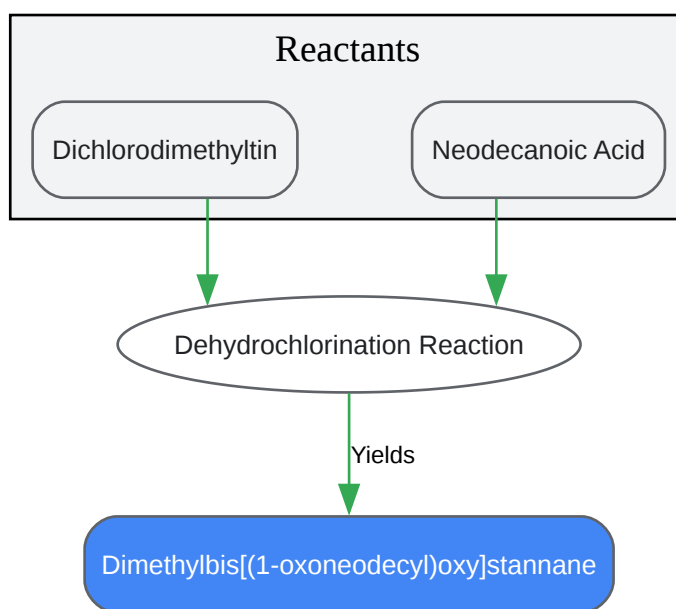
Chemical Identity and Properties

Dimethylbis[(1-oxoneodecyl)oxy]stannane (CAS No. 68928-76-7) is an organotin compound.[1] It is characterized by a central tin (Sn) atom bonded to two methyl groups and two neodecanoate ligands.[2] This structure gives it properties that make it useful as a catalyst in the manufacturing of polyurethane foams, coatings, adhesives, and sealants.[3][4] It also serves as a stabilizer in coatings and polymers, enhancing durability and chemical resistance.[5]

Molecular Structure and Weight

The molecular formula for this compound is $C_{22}H_{44}O_4Sn$. [2][5][6][7] Its IUPAC name is [(2-ethyl-2,5-dimethylhexanoyl)oxy-dimethylstannyl] 2-ethyl-2,5-dimethylhexanoate.[5] The molecular weight is approximately 491.28 g/mol .[5][6]

Below is a diagram representing the two-dimensional chemical structure of **Dimethylbis[(1-oxoneodecyl)oxy]stannane**.



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